

In-Depth Technical Guide on Tripropylphosphine: Core Properties

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Compound of Interest

Compound Name: *Tripropylphosphine*

Cat. No.: *B1584992*

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Audience: Researchers, scientists, and drug development professionals.

This document provides core quantitative data on the chemical compound **Tripropylphosphine**.

Core Chemical Properties

Tripropylphosphine is an organophosphorus compound used as a reagent and ligand in organic synthesis.[\[1\]](#) Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ P	[1] [2] [3]
Linear Formula	(CH ₃ CH ₂ CH ₂) ₃ P	
Molecular Weight	160.24 g/mol	[2] [3]
Appearance	Colorless liquid	[1]

The information provided is based on established chemical data and does not involve experimental protocols or signaling pathways for its determination. Therefore, visualizations of workflows or pathways are not applicable to this data.

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References

- 1. Page loading... [guidechem.com]
- 2. Tripropylphosphine | C9H21P | CID 75226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemicalpoint.eu [chemicalpoint.eu]
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